Crystal Structure Analysis of 1-(Pyridin-2-yl)cyclohexanecarbonitrile

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Compound of Interest

Compound Name:	*1-(Pyridin-2-yl)cyclohexanecarbonitrile*
CAS No.:	*204067-32-3*
Cat. No.:	*B2497868*

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Technical Guide & Analytical Protocol

Executive Summary & Compound Profile

1-(Pyridin-2-yl)cyclohexanecarbonitrile represents a class of gem-disubstituted cyclohexanes where a bulky heteroaryl group and a nitrile group occupy the same carbon (C1). Structural analysis is pivotal for determining the conformational preference (axial vs. equatorial) of the pyridine ring, which dictates the stereochemical outcome of subsequent reactions (e.g., Grignard additions or reductive decyanations).

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Property	Data
IUPAC Name	1-(Pyridin-2-yl)cyclohexane-1-carbonitrile
CAS Number	204067-32-3
Molecular Formula	$C_{12}H_{14}N_2$
Molecular Weight	186.25 g/mol
Hybridization (C1)	sp^3 (Quaternary center)
Key Structural Feature	Geminal disubstitution (Pyridine/CN) on cyclohexane
Primary Application	Intermediate for NMDA receptor antagonists, antitussives, and LSD1 inhibitors

Synthesis & Crystallization Protocol

To obtain single crystals suitable for X-ray diffraction (XRD), the compound must be synthesized with high regiochemical purity. The presence of the pyridine nitrogen introduces basicity absent in the phenyl analog, influencing crystallization solvent choice.

Synthesis Route (Alkylation)

The most reliable route involves the dialkylation of 2-pyridylacetonitrile.

- Reagents: 2-Pyridylacetonitrile, 1,5-Dibromopentane, NaH (or KOtBu).
- Solvent: DMSO or THF/DMF (anhydrous).
- Mechanism: Double nucleophilic substitution closing the cyclohexane ring.

Crystallization Methodology

Unlike the phenyl analog, the pyridine ring can act as a hydrogen bond acceptor.

- Method A (Slow Evaporation): Dissolve 50 mg in Ethanol/Ethyl Acetate (1:1). The pyridine nitrogen may accept H-bonds from ethanol, aiding lattice formation.

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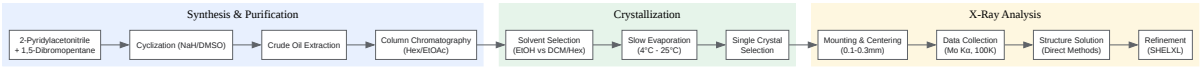
- Method B (Vapor Diffusion): Dissolve in minimal Dichloromethane; diffuse Hexane or Pentane into the solution. This is preferred to avoid solvation if a non-solvated structure is desired.

- Target Morphology: Colorless prisms or blocks.

Experimental Workflow Diagram

The following diagram outlines the critical path from crude synthesis to refined structure.



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Caption: Workflow for isolating and solving the crystal structure of **1-(Pyridin-2-yl)cyclohexanecarbonitrile**.

Structural Analysis & Expected Features

When analyzing the solved structure, specific attention must be paid to the geometry of the cyclohexane ring and the orientation of the pyridine substituent.

Conformational Analysis (The "Chair" Flip)

The cyclohexane ring will adopt a chair conformation. The critical structural question is the orientation of the bulky Pyridin-2-yl group versus the linear Cyano (-CN) group.

- Thermodynamic Preference: In 1-phenylcyclohexanecarbonitrile, the Phenyl group prefers the Equatorial position (approx. 1.5:1 ratio over axial in equilibrium) due to 1,3-diaxial interactions.

- Pyridine Specifics: The pyridine ring is slightly smaller than a phenyl ring but has a lone pair.

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- Scenario A (Pyridine Equatorial): The -CN group is Axial. This minimizes steric clash of the aromatic ring with cyclohexane protons but places the nitrile in a 1,3-diaxial relationship (which is energetically tolerable due to the "rod-like" shape of -CN).
- Scenario B (Pyridine Axial): Less likely in the solid state unless crystal packing forces (e.g., pi-stacking) dominate.

Intermolecular Interactions

- Pi-Stacking: The pyridine rings may stack in an offset face-to-face or edge-to-face arrangement, typical of aromatic nitriles.
- C-H···N Interactions: The pyridine nitrogen (N_py) is a strong acceptor. Look for short contacts between N_py and acidic protons (e.g., the alpha-protons of the cyclohexane ring of a neighboring molecule).
- Dipole Alignment: The nitrile group has a strong dipole (~4.0 D). Structures often align in anti-parallel chains to cancel these dipoles.

Comparative Data: Phenyl vs. Pyridine Analog

The structure of the phenyl analog (1-phenylcyclohexanecarbonitrile) serves as the reference standard [1].

Feature	1-Phenyl Analog (Ref [1])	1-Pyridyl Analog (Expected)
Crystal System	Orthorhombic	Orthorhombic or Monoclinic
Space Group	$P2_12_12_1$ (Chiral/Polar)	$P2_1/c$ (Centrosymmetric) or $P2_12_12_1$
Aromatic Orientation	Equatorial	Equatorial (Predicted)
CN Orientation	Axial	Axial (Predicted)
Packing Forces	vdW, weak C-H···pi	C-H···N(py), Dipole-Dipole

Analytical Logic for Structure Solution

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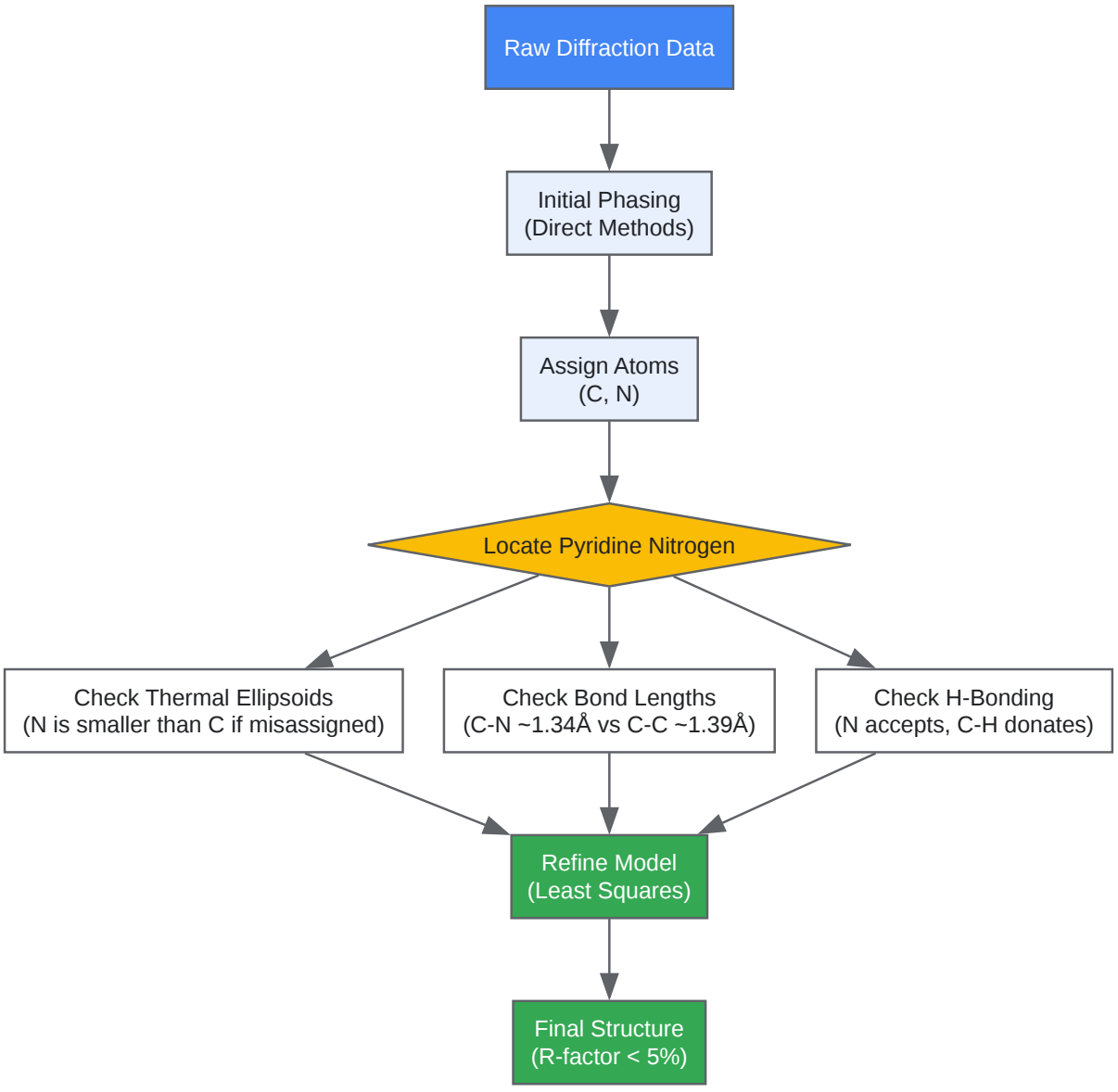
The following decision tree illustrates the logic used during the refinement process to distinguish the correct structure, particularly focusing on the N-atom assignment in the pyridine ring (distinguishing C vs N in the aromatic ring).



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Caption: Refinement logic for distinguishing the pyridine nitrogen atom within the aromatic ring.

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